

stability and storage conditions for 2-(2-bromoethyl)cyclopentan-1-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Bromoethyl)cyclopentan-1-one

Cat. No.: B2877809

[Get Quote](#)

Technical Support Center: 2-(2-bromoethyl)cyclopentan-1-one

This guide provides essential information on the stability and storage of **2-(2-bromoethyl)cyclopentan-1-one** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **2-(2-bromoethyl)cyclopentan-1-one**?

A: To ensure the stability and longevity of the compound, it should be stored in a cool, dry, and well-ventilated area, away from sources of ignition.^[1] The recommended storage temperature is typically between 2-8°C, often in a refrigerator.^[2] The container must be kept tightly closed to prevent exposure to moisture and air.^[3] For long-term storage, storing under an inert atmosphere (e.g., nitrogen or argon) is advisable to minimize degradation.

Q2: What is the general stability and shelf-life of this compound?

A: **2-(2-bromoethyl)cyclopentan-1-one** is generally stable under the recommended storage conditions.^[1] However, as a reactive bromo-ketone, its shelf-life can be compromised by exposure to incompatible materials, moisture, or elevated temperatures. For best results in

sensitive experiments, it is recommended to use the product within a reasonable timeframe and to re-evaluate its purity if it has been stored for an extended period.

Q3: What are the primary degradation pathways for this compound?

A: The compound is susceptible to two main degradation pathways due to its chemical structure:

- **Nucleophilic Substitution:** The bromoethyl group is a reactive handle that readily undergoes nucleophilic substitution reactions.^[4] Contaminants such as water (hydrolysis) or other nucleophiles can displace the bromide ion.
- **Elimination Reactions:** In the presence of strong bases, the compound can undergo an elimination reaction (dehydrobromination) to form an unsaturated cyclopentanone derivative.^[4]

Q4: Which substances are incompatible with **2-(2-bromoethyl)cyclopentan-1-one**?

A: To prevent hazardous reactions and degradation of the product, avoid contact with the following:

- **Strong Oxidizing Agents:** Can lead to vigorous, potentially explosive reactions.
- **Strong Bases:** Can catalyze elimination reactions, degrading the compound.^[4]
- **Strong Acids:** Can catalyze other unwanted side reactions.
- **Metals:** Certain metals may catalyze decomposition.

Q5: What are the visual signs of compound degradation?

A: While chemical analysis (e.g., NMR, GC-MS) is the most reliable method to assess purity, visual inspection can offer clues. Signs of potential degradation include a noticeable change in color (e.g., darkening or yellowing), the formation of precipitates, or a change in odor. If any of these are observed, the compound's purity should be verified before use.

Data Presentation

Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	89892-90-0	[5]
Molecular Formula	C ₇ H ₁₁ BrO	[6]
Molecular Weight	191.07 g/mol	[5]
InChIKey	YVJLOYLDTKXDTK- UHFFFAOYSA-N	[5][6]
Purity	Typically ≥95%	[5]

Summary of Storage and Handling Conditions

Condition	Recommendation	Reference(s)
Temperature	2–8°C (Refrigerated)	[2]
Atmosphere	Store under inert gas (Nitrogen/Argon) for long-term stability.	
Container	Tightly sealed, light-resistant container.	[3]
Ventilation	Store and handle in a well-ventilated area or fume hood.	[3][7]
Incompatibilities	Avoid strong bases, strong acids, and strong oxidizing agents.	[4]

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Low reaction yield or unexpected side products.	Compound degradation due to improper storage (exposure to moisture, air, or incompatible substances).	- Confirm that storage conditions have been met. - Consider running a purity check (e.g., NMR, LC-MS) on the starting material. - For sensitive reactions, use a freshly opened bottle or repurify the material if necessary.
The compound appears discolored or contains particulates.	Degradation from exposure to light, air, or contaminants over time.	- It is safest to discard the material and use a fresh batch. - If a fresh batch is unavailable, assess purity. Discoloration often indicates the presence of impurities that could interfere with reactions.
Inconsistent results between experimental runs.	Variability in the purity of the starting material. Possible degradation between uses.	- Ensure the container is properly sealed and flushed with inert gas after each use. - Aliquot the compound into smaller, single-use vials upon receipt to minimize repeated exposure of the bulk material to the atmosphere.

Experimental Protocols

Protocol for Safe Handling and Dispensing

This protocol outlines the necessary steps for safely handling **2-(2-bromoethyl)cyclopentan-1-one** in a laboratory setting.

- Preparation and Personal Protective Equipment (PPE):

- Before handling, ensure you are wearing appropriate PPE, including safety goggles with side-shields, a flame-retardant lab coat, and chemical-resistant gloves (e.g., nitrile).^[3]
- All handling of the compound should be performed inside a certified chemical fume hood to avoid inhalation of vapors.^[7]
- Locate the nearest safety shower and eyewash station before starting work.
- Dispensing the Compound:
 - Allow the container to equilibrate to room temperature before opening to prevent condensation of moisture from the air into the cold compound.
 - If the compound is stored under an inert atmosphere, have a source of dry nitrogen or argon ready to backfill the container.
 - Use clean, dry glassware and non-sparking tools for dispensing.^[7]
 - Measure the required amount of the liquid carefully.
 - After dispensing, clean the container threads before sealing to ensure an airtight closure.
 - Backfill the headspace of the container with inert gas before tightly closing the lid.
- Storage and Waste Disposal:
 - Promptly return the sealed container to its designated refrigerated storage location.^[2]
 - Dispose of any contaminated materials (e.g., pipette tips, gloves) and excess compound in accordance with your institution's hazardous waste disposal procedures. Do not pour down the drain.^[3]

Visualizations

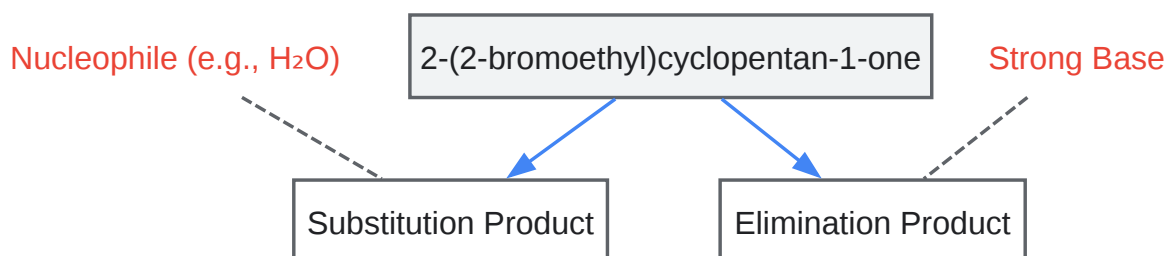
Logical Workflow for Handling and Storage



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and storage of the compound.

Potential Chemical Degradation Pathways



[Click to download full resolution via product page](#)

Caption: Key degradation pathways for **2-(2-bromoethyl)cyclopentan-1-one**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. carlroth.com [carlroth.com]
- 2. (2-Bromoethyl)cyclopentane [myskinrecipes.com]
- 3. echemi.com [echemi.com]
- 4. (2-Bromoethyl)cyclopentane | 18928-94-4 | Benchchem [benchchem.com]

- 5. 2-(2-bromoethyl)cyclopentan-1-one | 89892-90-0 [sigmaaldrich.com]
- 6. PubChemLite - 2-(2-bromoethyl)cyclopentan-1-one (C7H11BrO) [pubchemlite.lcsb.uni.lu]
- 7. echemi.com [echemi.com]
- To cite this document: BenchChem. [stability and storage conditions for 2-(2-bromoethyl)cyclopentan-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2877809#stability-and-storage-conditions-for-2-2-bromoethyl-cyclopentan-1-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com